

Chlorthiophos: A Technical Guide to its Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chlorthiophos

Cat. No.: B166581

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

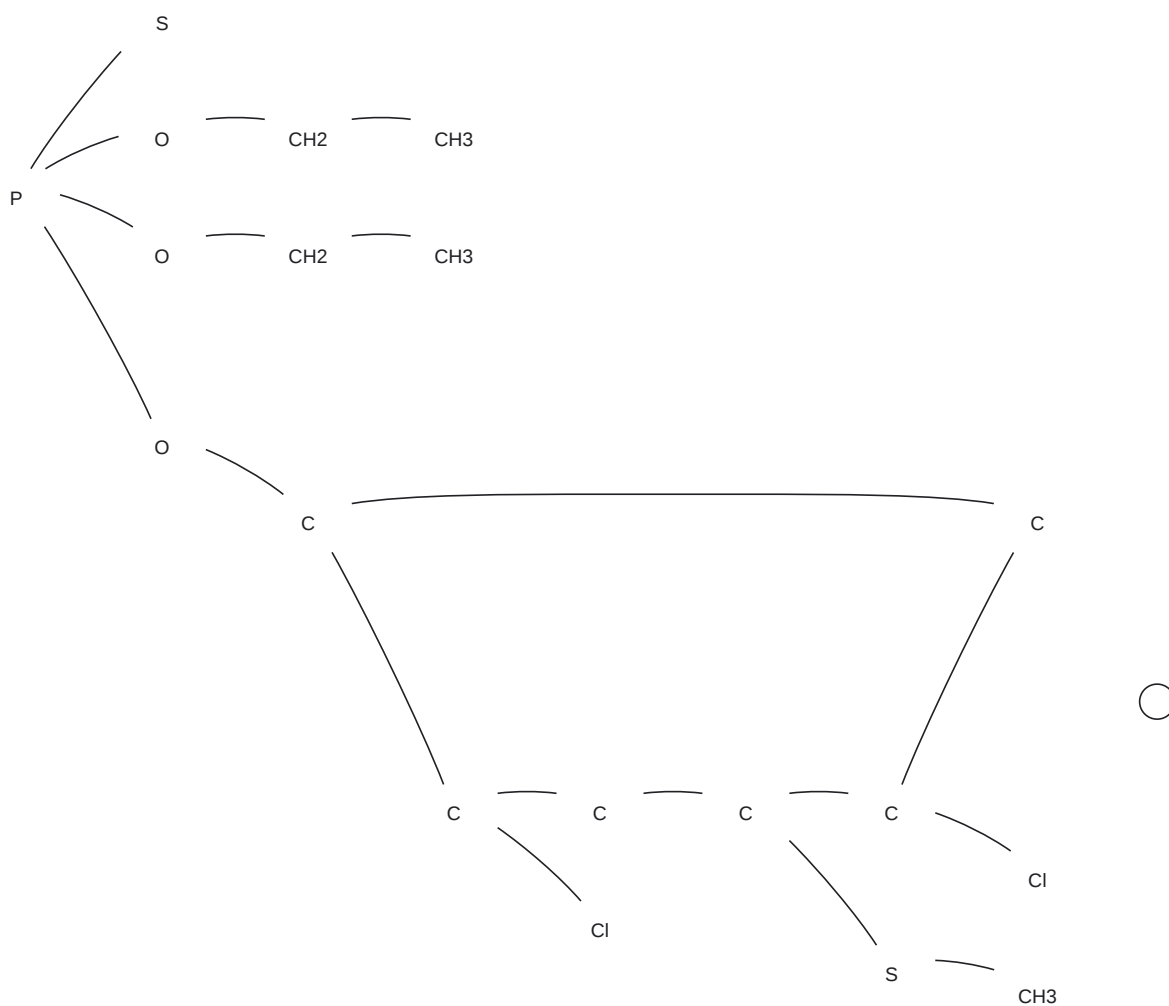
Disclaimer: **Chlorthiophos** is an obsolete organophosphate insecticide. Detailed experimental protocols for its synthesis and comprehensive spectral data are not readily available in the public domain. This guide provides a summary of the existing knowledge based on available scientific literature.

Introduction

Chlorthiophos is an organothiophosphate insecticide and acaricide.[1] It is a yellow-brown liquid that may crystallize at lower temperatures.[2] Technical grade **Chlorthiophos** is not a single compound but a mixture of three positional isomers.[3] The major isomer, constituting approximately 73% of the mixture, is O,O-diethyl-O-(2,5-dichloro-4-methylthio)phenyl phosphorothioate.[3] The other two isomers are O,O-diethyl-O-(4,5-dichloro-2-methylthio)phenyl phosphorothioate (~13%) and O,O-diethyl-O-(2,4-dichloro-5-methylthio)phenyl phosphorothioate (~14%).[3]

Chemical Structure

The chemical structure of the major isomer of **Chlorthiophos** is presented below.



[Click to download full resolution via product page](#)

Caption: Chemical structure of the major isomer of **Chlorthiophos**.

Chemical and Physical Properties

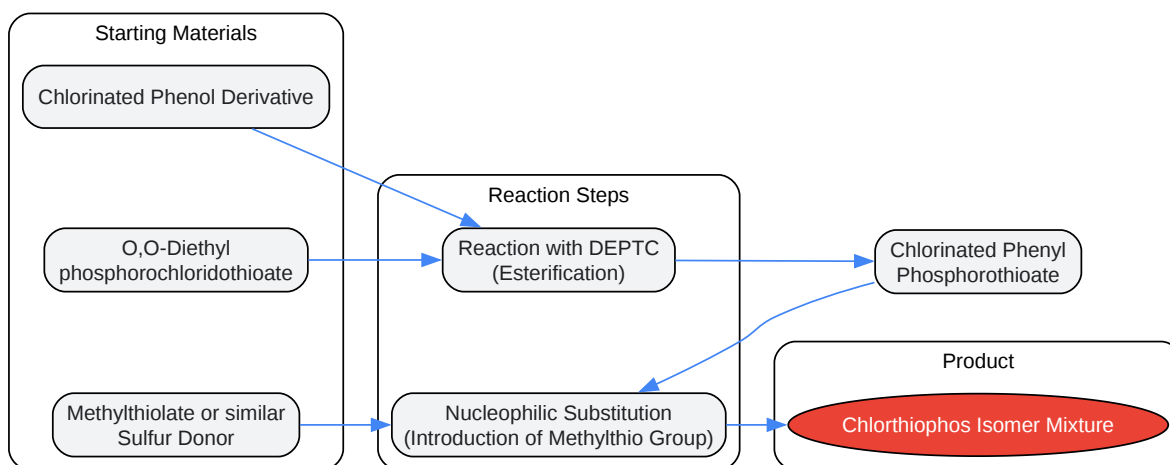
The following table summarizes the key quantitative properties of **Chlorthiophos**.

Property	Value	Reference(s)
Molecular Formula	C ₁₁ H ₁₅ Cl ₂ O ₃ PS ₂	[3]
Molecular Weight	361.24 g/mol	[3]
CAS Number	60238-56-4 (for the mixture)	[3]
21923-23-9 (for the major isomer)	[2]	
Physical State	Yellow-brown liquid	[2]
Boiling Point	153-158 °C at 1.3 kPa	[2]
Density	1.323 g/cm ³ at 20 °C	[2]
Vapor Pressure	2.1 mPa at 20 °C	[2]
Solubility in Water	1.5 mg/L at 20 °C	[2]
Solubility in Organic Solvents	Soluble in most organic solvents	[2]

Experimental Protocols

Synthesis

A detailed, step-by-step experimental protocol for the synthesis of **Chlorthiophos** is not readily available in the public literature. However, the general commercial production process involves a multi-step synthesis.[1] The process typically begins with the preparation of a chlorinated phenol derivative.[1] This intermediate is then reacted with O,O-diethyl phosphorochloridothioate to form the phosphorothioate ester linkage.[1] A key subsequent step is the introduction of a methylthio group onto the aromatic ring via nucleophilic substitution, often using a methylthiolate or a similar sulfur-donating reagent.[1]



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the synthesis of **Chlorthiophos**.

Analytical Methods

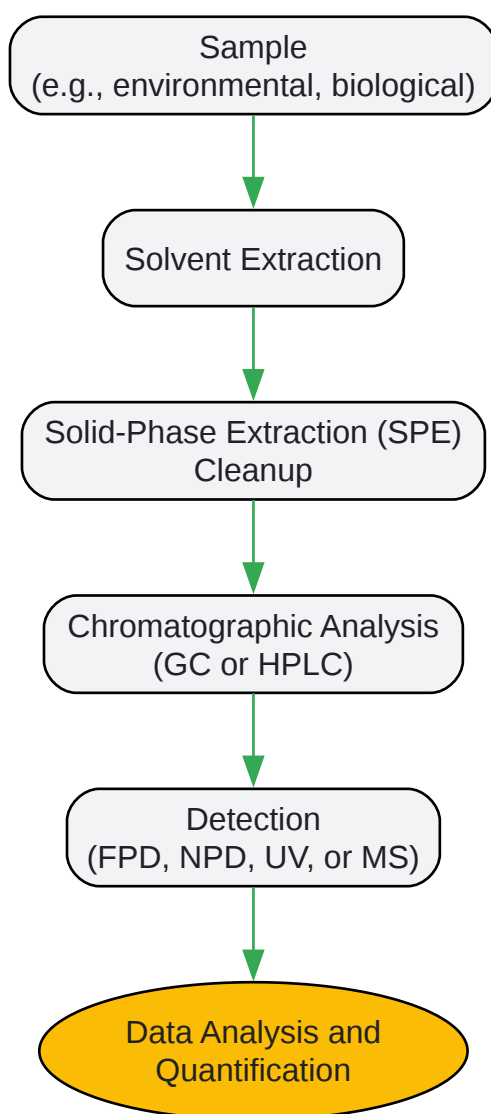
Detailed, standardized analytical protocols for **Chlorthiophos** are not widely published. However, based on the analysis of other organophosphate pesticides, a general workflow can be described. The primary techniques for the detection and quantification of **Chlorthiophos** are gas chromatography (GC) and high-performance liquid chromatography (HPLC), often coupled with mass spectrometry (GC-MS or LC-MS) for enhanced sensitivity and specificity.

A typical analytical procedure would involve:

- **Sample Preparation:** Extraction of **Chlorthiophos** from the sample matrix (e.g., soil, water, biological tissues) using an appropriate organic solvent. This is followed by a clean-up step, such as solid-phase extraction (SPE), to remove interfering substances.
- **Chromatographic Separation:** The extracted and cleaned sample is injected into a GC or HPLC system. The choice of column and mobile phase (for HPLC) or temperature program

(for GC) is optimized to achieve good separation of the **Chlorthiophos** isomers from other components in the sample.

- **Detection and Quantification:** A variety of detectors can be used, including a flame photometric detector (FPD) or a nitrogen-phosphorus detector (NPD) for GC, and a UV detector for HPLC. Mass spectrometry is the preferred method for confirmation and accurate quantification, especially at trace levels.



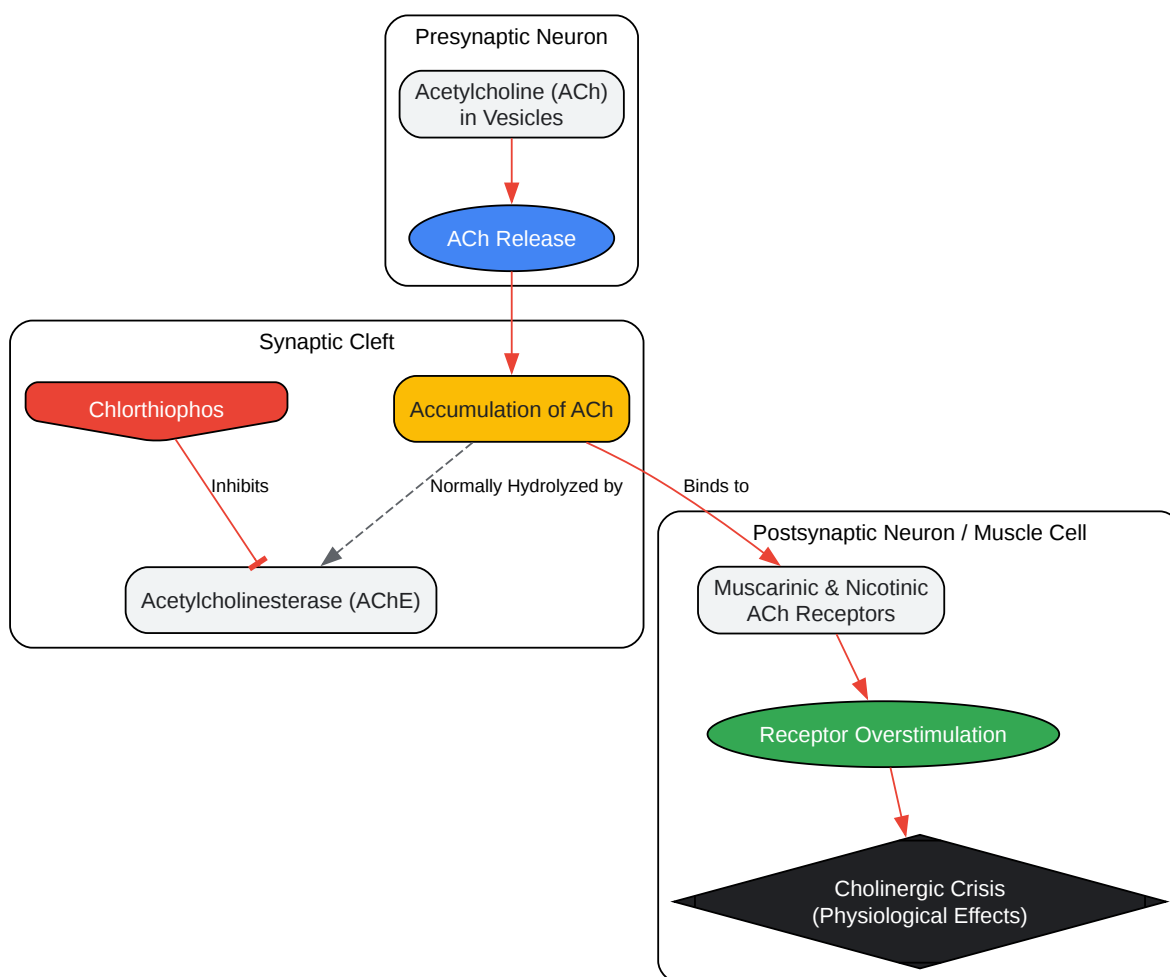
[Click to download full resolution via product page](#)

Caption: General workflow for the analysis of **Chlorthiophos**.

Mechanism of Action and Signaling Pathways

The primary mechanism of toxicity for **Chlorthiophos**, like other organophosphate insecticides, is the inhibition of the enzyme acetylcholinesterase (AChE).[1] AChE is responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) in the synaptic cleft.[4]

By inhibiting AChE, **Chlorthiophos** causes an accumulation of ACh at cholinergic synapses.[5] This leads to the overstimulation of both muscarinic and nicotinic acetylcholine receptors, resulting in a condition known as cholinergic crisis.[5][6] The downstream effects of this overstimulation are widespread and can affect the central nervous system, peripheral nervous system, and neuromuscular junctions.[6] This can lead to a range of symptoms including, but not limited to, excessive salivation, lacrimation, urination, defecation, gastrointestinal distress, muscle tremors, paralysis, and in severe cases, respiratory failure and death.[7]



[Click to download full resolution via product page](#)

Caption: Signaling pathway of **Chlorthiophos**-induced acetylcholinesterase inhibition.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Acetylcholine negatively regulates development of the neuromuscular junction through distinct cellular mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Chlorthiophos I | C₁₁H₁₅Cl₂O₃PS₂ | CID 30859 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Chlorthiophos - Wikipedia [en.wikipedia.org]
- 4. Physiology, Acetylcholinesterase - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. dovepress.com [dovepress.com]
- 6. Cholinergic Crisis - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. Cholinergic crisis - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Chlorthiophos: A Technical Guide to its Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166581#chlorthiophos-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com